

Application of Time-Resolved Fluorescence in Integrase Inhibitor Screening

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Compound of Interest

Compound Name: *HIV-1 integrase inhibitor*

Cat. No.: *B11935491*

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Application Notes

Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) has become a leading technology in high-throughput screening (HTS) for the discovery of novel drug candidates, including inhibitors of viral enzymes like HIV-1 integrase.^{[1][2][3]} This homogeneous assay format offers significant advantages over traditional fluorescence intensity or polarization assays, such as reduced background fluorescence and higher sensitivity, making it particularly well-suited for screening large compound libraries.^{[1][3]}

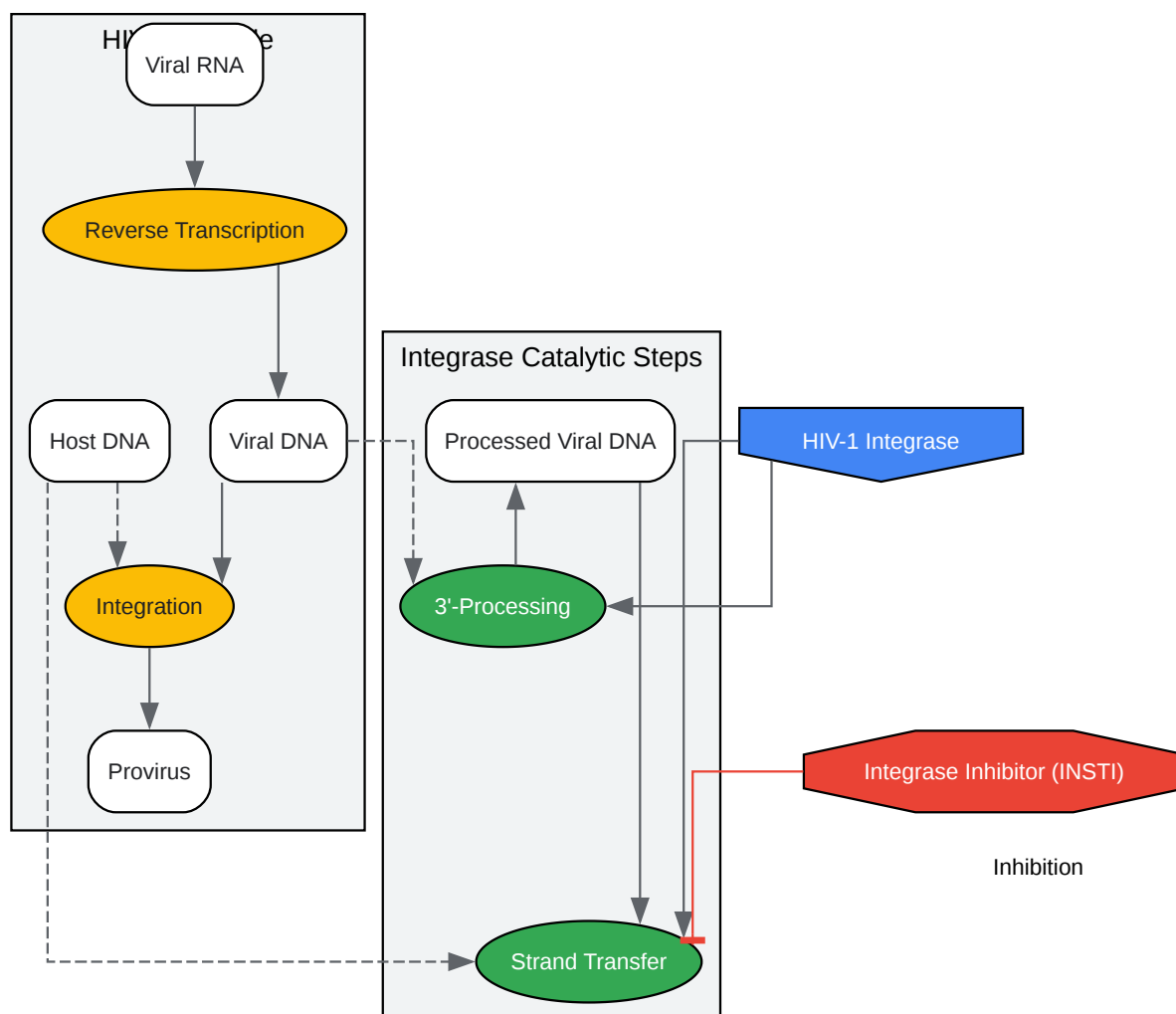
The core principle of TR-FRET lies in the combination of Time-Resolved Fluorescence (TRF) with Förster Resonance Energy Transfer (FRET).^[2] This technique utilizes a donor fluorophore, typically a lanthanide chelate (e.g., Terbium or Europium) with a long fluorescence lifetime, and an acceptor fluorophore. When these two fluorophores are in close proximity (typically 1-10 nm), energy transfer occurs from the excited donor to the acceptor. The resulting acceptor emission is measured after a time delay, which minimizes interference from short-lived background fluorescence from scattered light or fluorescent compounds in the screening library.^{[1][3]}

In the context of **HIV-1 integrase inhibitor** screening, a TR-FRET assay can be designed to monitor the strand transfer reaction, a critical step in the integration of viral DNA into the host genome.^[4] This can be achieved by using a donor-labeled component (e.g., a streptavidin-europium conjugate that binds to a biotinylated viral DNA substrate) and an acceptor-labeled component (e.g., an antibody recognizing a tag on the target DNA).^[4] When integrase successfully integrates the viral DNA into the target DNA, the donor and acceptor are brought into proximity, resulting in a high TR-FRET signal. Small molecule inhibitors that block this process will disrupt the association of the donor and acceptor, leading to a decrease in the TR-FRET signal.^[4]

The robustness and "mix-and-read" format of TR-FRET assays make them highly amenable to automation and miniaturization (e.g., in 384- or 1536-well plates), enabling the rapid screening of tens of thousands of compounds.^{[5][6]}

Signaling Pathway of HIV-1 Integrase and Inhibition

HIV-1 integrase is a key enzyme in the viral replication cycle, responsible for inserting the viral DNA into the host cell's genome.^{[7][8]} This process involves two main catalytic steps: 3'-processing and strand transfer.^[9] Integrase strand transfer inhibitors (INSTIs) are a class of antiretroviral drugs that specifically block the strand transfer step.^{[8][9]}



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Caption: Mechanism of HIV-1 Integrase and its inhibition by INSTIs.

Quantitative Data: IC50 Values of Integrase Inhibitors

The following table summarizes the 50% inhibitory concentration (IC50) or 50% effective concentration (EC50) values for several known **HIV-1 integrase inhibitors**. It is important to

note that these values were determined using various cell-based and biochemical assays, and direct comparison may not be absolute due to differing experimental conditions.

Compound	Assay Type	Cell Line/System	IC50 / EC50 (nM)	Reference
Raltegravir	Antiviral Assay	Human T lymphoid cells	19 (IC95)	[4]
Raltegravir	Luciferase Reporter Assay	MT-4 cells	2.77 ± 0.77	[4]
Elvitegravir	Antiviral Assay	Clinical Isolates	0.3 - 0.9	[10]
Dolutegravir	In vitro assay	Peripheral blood mononuclear cells	0.21	[11]
Bictegravir	In vitro assay	Not Specified	0.2	[11]
Cabotegravir	Single-cycle Assay	HIV-2ROD9	1.2 - 1.7	[10]
460-G06	TR-FRET & Functional Assay	Not Specified	13	[2]
463-H08	TR-FRET & Functional Assay	Not Specified	8055	[2]

Experimental Protocols

TR-FRET Based Integrase Inhibitor Screening Protocol

This protocol provides a general framework for a TR-FRET assay to screen for inhibitors of HIV-1 integrase strand transfer activity. Specific concentrations of reagents and incubation times may require optimization.

1. Reagent Preparation:

- Assay Buffer: Prepare an appropriate assay buffer (e.g., 20 mM HEPES, pH 7.5, 10 mM DTT, 7.5 mM MgCl₂, 10% glycerol).

- Enzyme Solution: Dilute purified recombinant HIV-1 integrase to the desired working concentration in assay buffer.
- Substrate 1 (Donor): Prepare a biotinylated double-stranded DNA oligonucleotide mimicking the HIV-1 U5 LTR end.
- Substrate 2 (Target): Prepare a digoxigenin (DIG)-labeled target DNA oligonucleotide.
- Detection Reagents:
 - Streptavidin-Europium Cryptate (donor).
 - Anti-digoxigenin antibody conjugated to an acceptor fluorophore (e.g., XL665 or d2).
- Test Compounds: Prepare serial dilutions of test compounds in DMSO.
- Control Inhibitor: Prepare a known integrase inhibitor (e.g., Raltegravir) for use as a positive control.

2. Assay Procedure (384-well plate format):

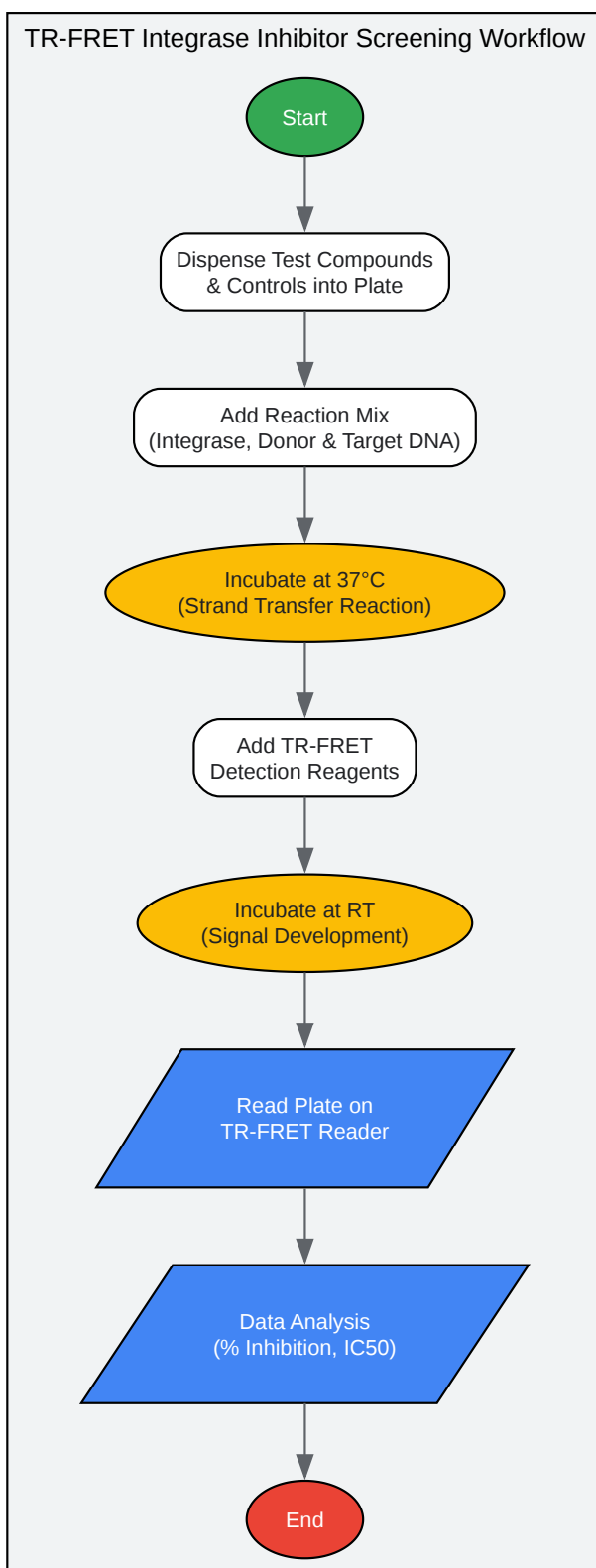
- Add 2 μ L of test compound, control inhibitor, or DMSO (vehicle control) to the wells of a low-volume 384-well plate.^[3]
- Prepare a reaction mixture containing the assay buffer, biotinylated donor DNA, and DIG-labeled target DNA.^[3]
- Add 10 μ L of the reaction mixture to each well.
- Initiate the reaction by adding 10 μ L of the diluted HIV-1 integrase solution to each well. For negative controls (no enzyme), add assay buffer without the enzyme.
- Incubate the plate at 37°C for 60 minutes to allow the strand transfer reaction to occur.
- Stop the reaction by adding a stop solution (e.g., EDTA).
- Add the detection mixture containing Streptavidin-Europium Cryptate and anti-digoxigenin-acceptor antibody.

- Incubate the plate at room temperature for 1-2 hours in the dark to allow for the development of the TR-FRET signal.

3. Data Acquisition and Analysis:

- Read the plate on a TR-FRET compatible plate reader, measuring the emission at both the donor (e.g., 620 nm for Europium) and acceptor (e.g., 665 nm) wavelengths after a time delay (typically 50-150 μ s).
- Calculate the TR-FRET ratio by dividing the acceptor emission signal by the donor emission signal.
- The percentage of inhibition for each test compound can be calculated using the following formula: % Inhibition = $100 \times (1 - [(\text{Ratio_sample} - \text{Ratio_neg_control}) / (\text{Ratio_pos_control} - \text{Ratio_neg_control})])$
- Determine the IC₅₀ values for active compounds by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a dose-response curve.

Experimental Workflow Diagram



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Caption: A generalized workflow for a TR-FRET based integrase inhibitor screening assay.

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